

Synthesis of 3',4',5'-Trifluoropropiophenone: A Technical Guide

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Compound of Interest

Compound Name: **3',4',5'-Trifluoropropiophenone**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the synthesis of **3',4',5'-Trifluoropropiophenone**, a key intermediate in the development of various pharmaceutical compounds. This document details the primary synthetic methodologies, experimental protocols, and quantitative data to support research and development efforts.

Introduction

3',4',5'-Trifluoropropiophenone, with the chemical formula $C_9H_7F_3O$, is an aromatic ketone of significant interest in medicinal chemistry.^[1] Its trifluorinated phenyl ring makes it a valuable building block for creating novel drug candidates with potentially enhanced metabolic stability and bioavailability. This guide will focus on the practical synthesis of this compound, providing researchers with the necessary information for its preparation in a laboratory setting.

Table 1: Chemical and Physical Properties of **3',4',5'-Trifluoropropiophenone**^[1]

Property	Value
IUPAC Name	1-(3,4,5-trifluorophenyl)propan-1-one
CAS Number	220227-74-7
Molecular Formula	C ₉ H ₇ F ₃ O
Molecular Weight	188.15 g/mol
Appearance	Not explicitly found in search results
Boiling Point	Not explicitly found in search results
Melting Point	Not explicitly found in search results
Solubility	Not explicitly found in search results

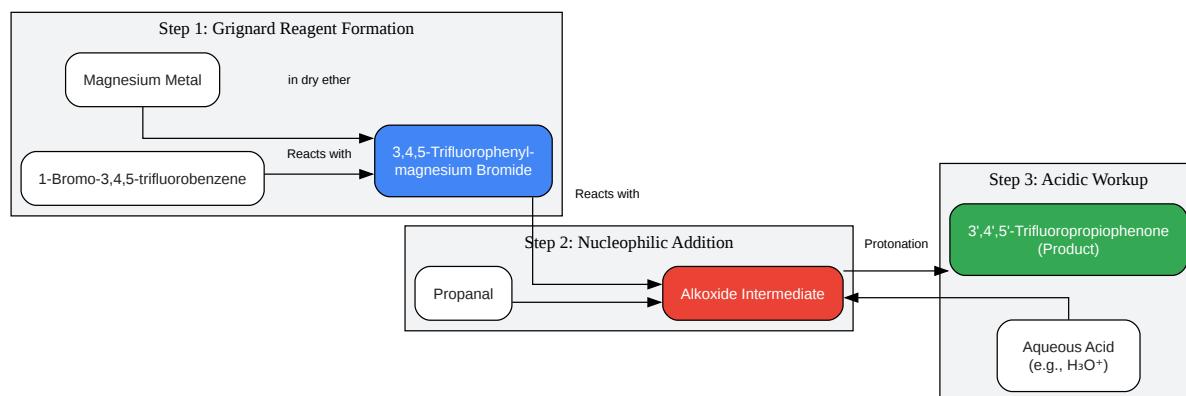
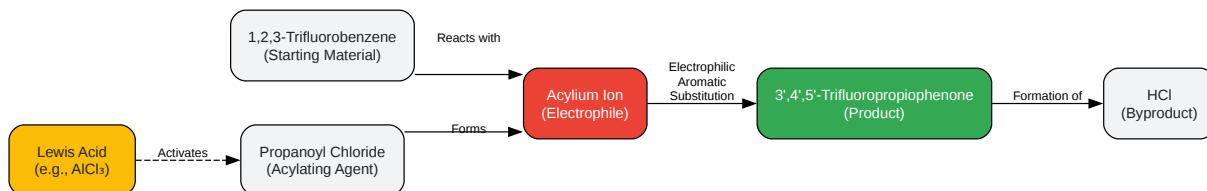
Synthetic Methodologies

The synthesis of **3',4',5'-Trifluoropropiophenone** can be primarily achieved through two well-established organic reactions: Friedel-Crafts acylation and the Grignard reaction.

Friedel-Crafts Acylation

Friedel-Crafts acylation is a classic and widely used method for the formation of aryl ketones. This electrophilic aromatic substitution reaction involves the acylation of an aromatic ring with an acyl halide or anhydride using a strong Lewis acid catalyst.

Logical Relationship of Friedel-Crafts Acylation



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References

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